

# Technical Support Center: 1-Hydroxycyclobutanecarboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hydroxycyclobutanecarboxylic acid

Cat. No.: B1337850

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **1-hydroxycyclobutanecarboxylic acid**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **1-hydroxycyclobutanecarboxylic acid**?

A1: The recommended storage temperature for **1-hydroxycyclobutanecarboxylic acid** is between 2-8°C.[1] It should be stored in a tightly closed container in a dry and well-ventilated place.[2][3]

Q2: What are the primary hazards associated with **1-hydroxycyclobutanecarboxylic acid**?

A2: **1-Hydroxycyclobutanecarboxylic acid** is associated with several hazards. It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [2][4] It is crucial to wear appropriate personal protective equipment (PPE) when handling this compound.

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **1-hydroxycyclobutanecarboxylic acid**, it is recommended to use chemical safety glasses or goggles, protective gloves, and a dust mask.<sup>[2]</sup> Ensure that an eyewash station and safety shower are readily accessible.

Q4: What materials are incompatible with **1-hydroxycyclobutanecarboxylic acid**?

A4: This compound is incompatible with strong oxidizing agents.<sup>[2]</sup><sup>[5]</sup> Contact with these materials should be avoided to prevent dangerous reactions.

Q5: What should I do in case of accidental skin or eye contact?

A5: In case of skin contact, immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. For eye contact, rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing.<sup>[2]</sup><sup>[5]</sup> In both instances, seek medical attention if irritation persists.

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Material has changed color (e.g., turned brown)	Exposure to air, light, or contaminants. Improper storage conditions.	Ensure the container is tightly sealed and stored at the recommended 2-8°C in a dark, dry place. <sup>[1]</sup> If discoloration is significant, it may indicate degradation, and the material should be disposed of according to regulations.
Difficulty in dissolving the solid	Use of an inappropriate solvent. Low temperature.	Refer to the compound's solubility data. Gentle warming or sonication may aid dissolution, but be cautious of potential degradation at elevated temperatures.
Inconsistent experimental results	Degradation of the compound. Contamination.	Use a fresh sample of the compound. Ensure all glassware is clean and dry. Avoid repeated opening and closing of the stock container to minimize exposure to moisture and air.
Visible clumping of the solid material	Absorption of moisture from the atmosphere.	Store the compound in a desiccator, especially after opening the container for the first time. Handle in a controlled, low-humidity environment if possible.

## Data Presentation

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C5H8O3	[1][6]
Molecular Weight	116.12 g/mol	[1][6]
Appearance	Light brown to brown solid	[1]
Melting Point	68 °C	[1]
Boiling Point	120 °C	[1]
Density	1.476±0.06 g/cm3 (Predicted)	[1]
pKa	4.05±0.20 (Predicted)	[1]

#### Safety and Hazard Information

Hazard Statement	GHS Code	Description
Causes skin irritation	H315	[2][4]
Causes serious eye irritation	H319	[2][4]
May cause respiratory irritation	H335	[2][4]

## Experimental Protocols

### Protocol 1: Standard Procedure for Handling and Weighing

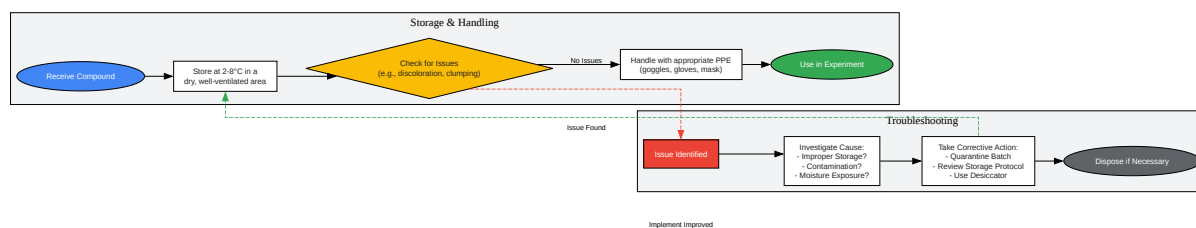
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[2][3] Wear all required PPE, including safety goggles, gloves, and a lab coat.
- Container Handling: Allow the container of **1-hydroxycyclobutanecarboxylic acid** to reach room temperature before opening to prevent moisture condensation.
- Weighing: Use a clean, dry spatula and weighing boat. Avoid creating dust.[2] If dust is generated, ensure it is contained within the fume hood.
- Closing: After dispensing the required amount, securely close the container lid.

- **Cleaning:** Clean the spatula and work area thoroughly. Dispose of any contaminated materials, such as weighing boats or gloves, in the appropriate chemical waste container.
- **Personal Hygiene:** Wash hands thoroughly after handling.[\[2\]](#)

#### Protocol 2: Accidental Spill Cleanup

- **Evacuation and Ventilation:** Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated.[\[2\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[2\]](#)
- **Cleanup:** For a solid spill, carefully sweep up the material to avoid dust formation and place it in a dry, covered container for disposal.[\[2\]](#)
- **Decontamination:** Clean the spill area with a suitable solvent or detergent and water.
- **Waste Disposal:** Dispose of the collected material and any contaminated cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for handling and storage issues.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-hydroxycyclobutane-1-carboxylic acid | 41248-13-9 [chemicalbook.com]
- 2. phytotechlab.com [phytotechlab.com]
- 3. 3-HYDROXYCYCLOBUTANECARBOXYLIC ACID - Safety Data Sheet [chemicalbook.com]
- 4. 3-Hydroxycyclobutane-1-carboxylic acid | C<sub>5</sub>H<sub>8</sub>O<sub>3</sub> | CID 22640986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]

- 6. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Support Center: 1-Hydroxycyclobutanecarboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337850#handling-and-storage-of-1-hydroxycyclobutanecarboxylic-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)